Quantitative analysis of Oseltamivir intermediates using deuterated standards

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Compound of Interest

Compound Name:	*5-Azido Oseltamivir-d3*
Cat. No.:	*B1163522*

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Application Note & Protocol
Quantitative Analysis of Oseltamivir Intermediates Using Deuterated Standards via LC-MS/MS

Abstract

This application note provides a comprehensive guide for the quantitative analysis of a key intermediate in the synthesis of Oseltamivir, an essential antiviral medication for the treatment of influenza A and B viruses.[1][2][3] The robust and sensitive method detailed herein utilizes Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with a deuterated internal standard for accurate quantification. This approach is critical for ensuring the quality, consistency, and yield of the Oseltamivir manufacturing process. The protocols and validation parameters are designed to meet the rigorous standards of the pharmaceutical industry, aligning with ICH and FDA guidelines.[4][5][6][7][8]

Introduction: The Critical Role of Intermediate Analysis in Oseltamivir Synthesis

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Oseltamivir (marketed as Tamiflu®) is a neuraminidase inhibitor that plays a crucial role in mitigating the severity and duration of influenza infections.[1][2][9] Its complex multi-step synthesis requires stringent monitoring of various chemical transformations to ensure the final active pharmaceutical ingredient (API) is of high purity and quality. The commercial synthesis of Oseltamivir often starts from (-)-shikimic acid or other precursors and proceeds through several key intermediates.[10][11][12][13]

The quantitative analysis of these intermediates is paramount for several reasons:

- Process Optimization: Accurate quantification allows for the fine-tuning of reaction conditions to maximize yield and minimize impurities.
- Quality Control: Monitoring intermediate purity and concentration ensures that the subsequent steps in the synthesis are not compromised.
- Regulatory Compliance: Regulatory bodies like the FDA require detailed documentation of the manufacturing process, including the control of critical intermediates.

This guide will focus on a representative key intermediate in an azide-free synthesis route of Oseltamivir: (3R,4R,5S)-4-Acetamido-5-amino-3-(pentan-3-yloxy)cyclohex-1-enecarboxylic acid ethyl ester. For the purpose of this application note, we will refer to this as "Oseltamivir Amine Intermediate."

The Gold Standard: Deuterated Internal Standards in Quantitative Mass Spectrometry

In quantitative mass spectrometry, particularly for pharmaceutical analysis, the use of a stable isotope-labeled internal standard, such as a deuterated analog, is considered the gold standard.[14][15][16] A deuterated internal standard is a version of the analyte where one or more hydrogen atoms have been replaced by deuterium.[14] This subtle mass change allows the mass spectrometer to differentiate between the analyte and the standard.

The core principle behind this approach is Isotope Dilution Mass Spectrometry (IDMS).[14] By adding a known amount of the deuterated standard to the sample at the earliest stage of preparation, it acts as a perfect mimic for the analyte.[14] Any variability during sample processing, such as extraction losses, matrix effects, or fluctuations in instrument response, will

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affect both the analyte and the deuterated standard equally.[14][15][17] Consequently, the ratio of the analyte signal to the internal standard signal remains constant, leading to highly accurate and precise quantification.[14]

Experimental Workflow and Protocols

Materials and Reagents

- Analytes: Oseltamivir Amine Intermediate and its deuterated analog, Oseltamivir Amine Intermediate-d3 (with deuterium atoms on the acetyl group).
- Solvents: Acetonitrile (LC-MS grade), Methanol (LC-MS grade), Water (Type I, 18.2 MΩ·cm), Formic Acid (LC-MS grade).
- Chemicals: Ammonium Formate (LC-MS grade).

Instrumentation

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.

Standard and Sample Preparation

Protocol 1: Preparation of Stock and Working Solutions

- Primary Stock Solutions (1 mg/mL):
  - Accurately weigh approximately 10 mg of Oseltamivir Amine Intermediate and the deuterated internal standard (IS), Oseltamivir Amine Intermediate-d3.
  - Dissolve each in 10 mL of methanol to obtain a final concentration of 1 mg/mL.
- Working Standard Solutions:
  - Perform serial dilutions of the Oseltamivir Amine Intermediate stock solution with a 50:50 mixture of methanol and water to prepare a series of calibration standards ranging from 1

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ng/mL to 1000 ng/mL.

- Internal Standard Working Solution (100 ng/mL):
  - Dilute the Oseltamivir Amine Intermediate-d3 stock solution with methanol to a final concentration of 100 ng/mL.

Protocol 2: Sample Preparation from a Reaction Mixture

- Sample Collection: Carefully extract a representative 1 mL aliquot from the reaction mixture.
- Quenching and Dilution: Immediately quench the reaction if necessary and dilute the aliquot 1:1000 with methanol to bring the expected concentration of the intermediate into the calibration range.
- Internal Standard Spiking: To a 100 µL aliquot of the diluted sample, add 10 µL of the 100 ng/mL internal standard working solution.
- Protein Precipitation (if applicable for in-process biological samples): Add 300 µL of acetonitrile, vortex for 1 minute, and centrifuge at 14,000 x g for 10 minutes.
- Final Dilution and Transfer: Transfer 100 µL of the supernatant (or the spiked diluted sample for chemical mixtures) to an autosampler vial and add 900 µL of the initial mobile phase.

LC-MS/MS Method Development

Liquid Chromatography

The goal of the chromatographic separation is to achieve a sharp, symmetrical peak for the analyte and internal standard, free from co-eluting interferences.

- Column: A C18 reversed-phase column (e.g., 50 mm x 2.1 mm, 1.8 µm) is a suitable starting point.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

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- Gradient Elution: A gradient from 5% to 95% Mobile Phase B over 5 minutes is a good starting point for method development.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 µL.
- Column Temperature: 40 °C.

Mass Spectrometry

The mass spectrometer is operated in positive electrospray ionization mode (ESI+) using Multiple Reaction Monitoring (MRM) for optimal selectivity and sensitivity.

Protocol 3: MS Parameter Optimization

- Direct Infusion: Infuse a 1 µg/mL solution of the Oseltamivir Amine Intermediate and its deuterated standard directly into the mass spectrometer to optimize the precursor ion selection and collision energy for the most abundant and stable product ions.
- MRM Transition Selection:
  - Oseltamivir Amine Intermediate: Based on its structure, the protonated molecule [M+H]+ will be selected as the precursor ion. Fragmentation will likely occur at the ester and ether linkages.
  - Oseltamivir Amine Intermediate-d3: The precursor ion will be [M+3+H]+. The product ions should be monitored to ensure the deuterium labels are retained in the fragment used for quantification.

Table 1: Hypothetical MRM Transitions and Parameters

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Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
Oseltamivir Amine Intermediate	313.2	225.1	100	20
Oseltamivir Amine Intermediate-d3	316.2	228.1	100	20

Note: These values are illustrative and must be empirically determined on the specific instrument used.

Method Validation

The developed analytical method must be validated to ensure it is fit for its intended purpose, in accordance with ICH Q2(R2) and FDA guidelines.[4][5][6]

Table 2: Key Validation Parameters and Typical Acceptance Criteria

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Parameter	Purpose	Typical Acceptance Criteria
Specificity/Selectivity	To ensure the signal is from the analyte of interest.	No significant interfering peaks at the retention time of the analyte in blank samples.
Linearity	To demonstrate a proportional relationship between concentration and response.	Correlation coefficient (r^2) ≥ 0.995 over the defined concentration range.
Accuracy	The closeness of the measured value to the true value.	% Recovery within 85-115% for spiked samples at low, medium, and high concentrations.
Precision (Repeatability & Intermediate Precision)	The degree of scatter between a series of measurements.	Relative Standard Deviation (%RSD) ≤ 15%.
Limit of Quantification (LOQ)	The lowest concentration that can be reliably quantified.	Signal-to-noise ratio ≥ 10, with acceptable accuracy and precision.
Robustness	The method's capacity to remain unaffected by small, deliberate variations in method parameters.	%RSD of results should not be significantly affected by minor changes in flow rate, column temperature, etc.

Data Presentation and Visualization

Calibration Curve

A representative calibration curve should be generated for each analytical run by plotting the peak area ratio (Analyte/Internal Standard) against the concentration of the calibration standards. A linear regression with a 1/x weighting is typically applied.

Diagrams

Diagram 1: General Experimental Workflow

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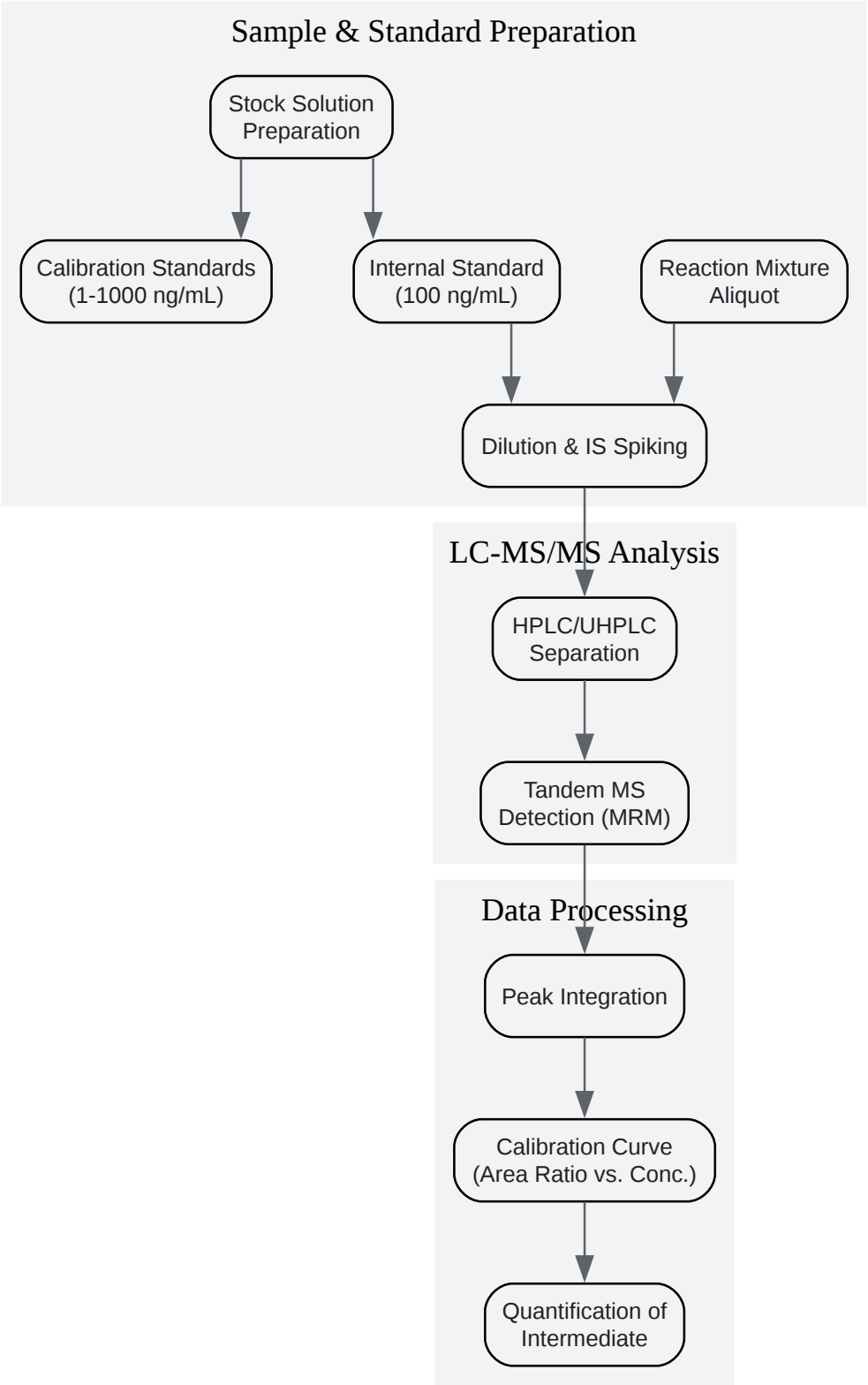

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Caption: Workflow for quantitative analysis of Oseltamivir intermediate.

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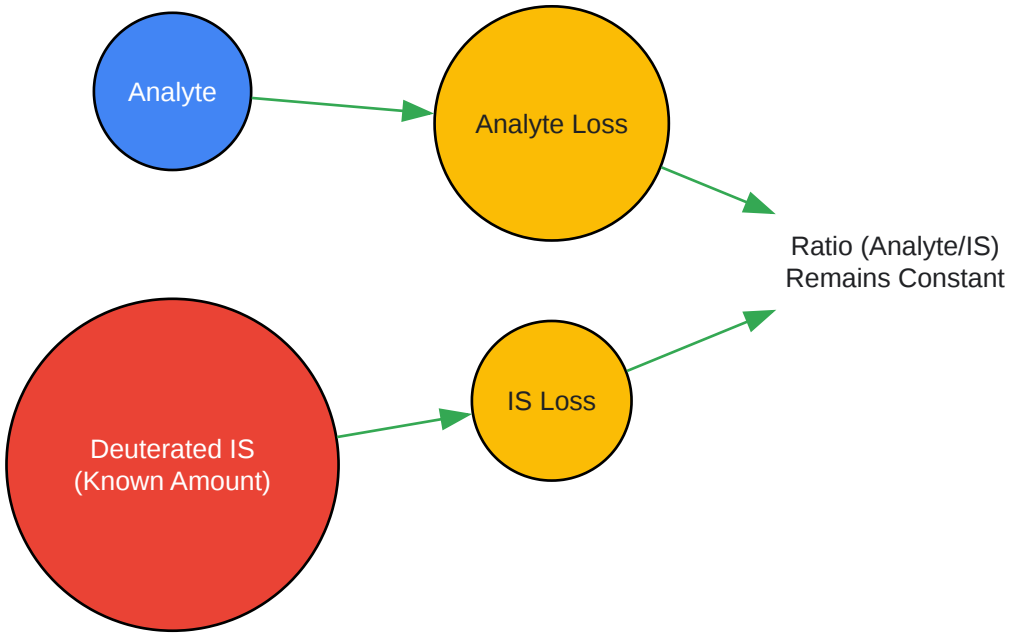
Diagram 2: Principle of Isotope Dilution Mass Spectrometry



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Caption: Deuterated standards correct for analytical variability.

Conclusion

The use of deuterated internal standards in LC-MS/MS analysis provides an exceptionally robust, accurate, and precise method for the quantification of Oseltamivir intermediates. This application note outlines a comprehensive protocol that can be adapted for various intermediates in the Oseltamivir synthesis pathway. By implementing such rigorous analytical controls, pharmaceutical manufacturers can ensure the consistency and quality of their process, ultimately leading to a safe and effective final drug product. The principles of method validation discussed are essential for regulatory acceptance and maintaining the integrity of the analytical data.[4][14][15]

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